

An In-Depth Technical Guide to the Safety and Handling of 1-Iodododecane

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Compound of Interest

Compound Name: **1-Iodododecane**

Cat. No.: **B1195088**

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Introduction

1-Iodododecane (CAS No. 4292-19-7), also known as dodecyl iodide or lauryl iodide, is a halogenated alkane with the molecular formula C₁₂H₂₅I.^{[1][2][3]} It is a colorless to pale yellow liquid at room temperature, which is insoluble in water but soluble in many organic solvents.^[2] ^{[4][5]} Due to the reactivity of the carbon-iodine bond, **1-iodododecane** serves as a versatile reagent in organic synthesis, including in the preparation of surfactants, lubricants, and pharmaceutical intermediates.^[5] This guide provides comprehensive safety and handling protocols for researchers, scientists, and drug development professionals to ensure its safe use in a laboratory setting.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **1-iodododecane** are summarized below. These properties are critical for designing experiments and for understanding its behavior under various conditions.

Property	Value	Source(s)
Molecular Formula	C12H25I	[1] [2]
Molecular Weight	296.23 g/mol	[2] [6]
Appearance	Colorless liquid	[2] [4]
Odor	Odorless	[2]
Melting Point	-3 °C (26.6 °F)	[2] [6] [7] [8]
Boiling Point	159-160 °C @ 15 mmHg	[6] [7] [8]
Density	1.201 g/mL at 25 °C	[6] [7] [8]
Flash Point	>110 °C (>230 °F)	[2] [6]
Refractive Index	n _{20/D} 1.484	[6] [7] [8]
Water Solubility	Insoluble	[4] [5] [7]

Hazard Identification and Classification

1-Iodododecane is classified as a hazardous substance according to the Globally Harmonized System (GHS).[\[3\]](#)[\[9\]](#) Proper identification of its hazards is the first step toward safe handling.

GHS Classification	Pictogram	Signal Word	Hazard Statements	Source(s)
Skin Corrosion/Irritation	GHS07	Warning	H315: Causes skin irritation	[3] [5] [9]
Serious Eye Damage/Irritation	GHS07	Warning	H319: Causes serious eye irritation	[3] [5] [9]
Specific Target Organ Toxicity	GHS07	Warning	H335: May cause respiratory irritation	[3] [5] [9]

Primary hazards include irritation to the skin, eyes, and respiratory system upon exposure.[1][10]

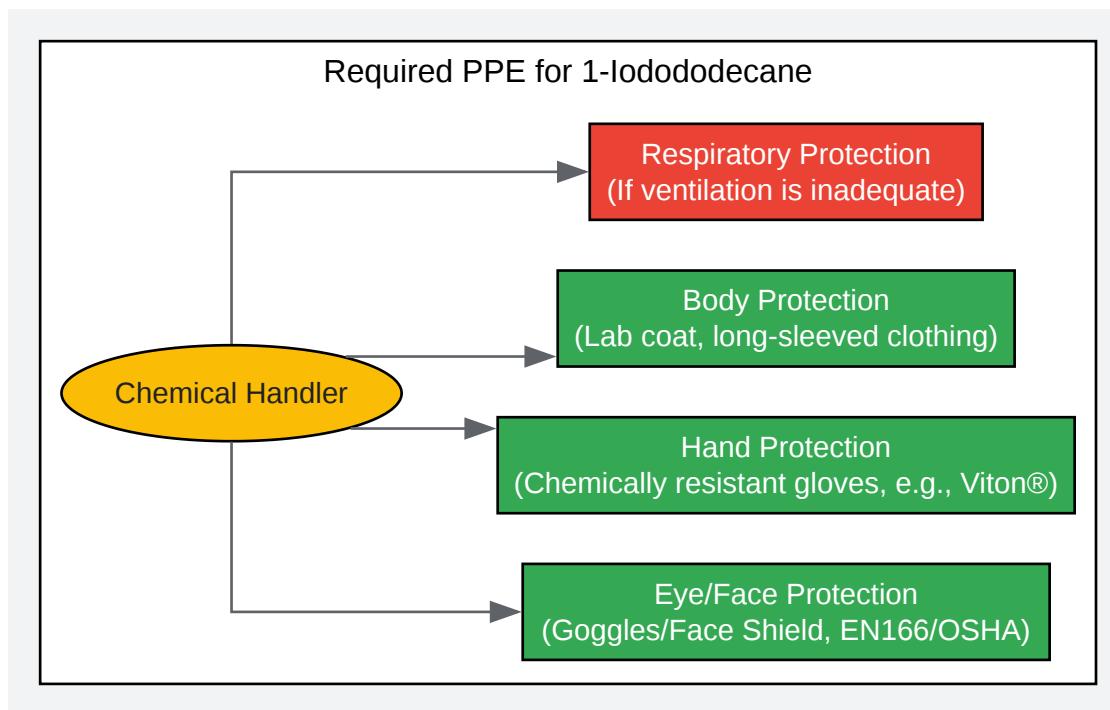
Protocols for Safe Handling and Storage

Adherence to strict protocols is mandatory to minimize exposure and ensure a safe laboratory environment.

Proper engineering controls are the primary line of defense against chemical exposure.

- Ventilation: Always handle **1-iodododecane** in a well-ventilated area.[1][9] A certified chemical fume hood is strongly recommended to prevent the inhalation of vapors or mists.[1]
- Emergency Equipment: Ensure that safety showers and eyewash stations are readily accessible and in good working order in the immediate vicinity of the handling area.[1][2]

The following PPE is required for handling **1-iodododecane**.

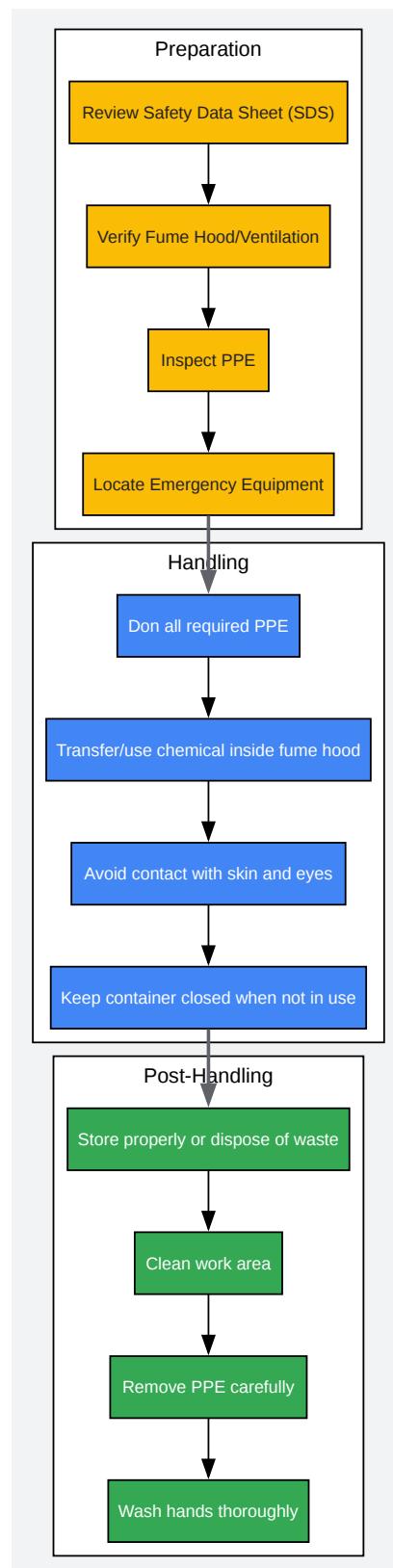


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Caption: Required Personal Protective Equipment for handling **1-Iodododecane**.

Protection Type	Specification	Source(s)
Eye/Face Protection	Chemical safety goggles or face shield conforming to EN166 or OSHA 29 CFR 1910.133.	[1][9]
Hand Protection	Appropriate chemical-resistant gloves (e.g., Viton®). Inspect gloves before use.	[1][2]
Body Protection	Laboratory coat and long-sleeved protective clothing.	[1][11]
Respiratory Protection	Not required under normal use with adequate ventilation. Use a NIOSH/MSHA or EN 149 approved respirator if irritation is experienced or exposure limits are exceeded.	[1][9]

The following workflow outlines the standard operating procedure for handling **1-iodododecane**.



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Caption: Standard operating procedure for the safe handling of **1-Iodododecane**.

Methodology:**• Pre-Handling:**

- Thoroughly review the Safety Data Sheet (SDS) before starting any work.[[1](#)]
- Ensure the chemical fume hood or other ventilation system is functioning correctly.[[1](#)]
- Inspect all PPE for integrity.[[1](#)]
- Confirm the location and accessibility of eyewash stations and safety showers.[[1](#)]

• Chemical Handling:

- Wear all specified PPE before entering the handling area.[[1](#)]
- Conduct all manipulations that may generate vapors or mists inside a fume hood.[[1](#)]
- Avoid direct contact with skin and eyes.[[1](#)]
- Keep the container tightly sealed when not in use.[[1](#)][[9](#)]

• Post-Handling:

- Return the chemical to its designated storage location.
- Dispose of any waste, including contaminated consumables, according to the disposal protocol (see Section 6.0).
- Decontaminate the work surface.
- Carefully remove PPE to avoid skin contamination.[[2](#)]
- Wash hands thoroughly with soap and water after handling is complete.[[1](#)]

Proper storage is crucial to maintain chemical integrity and prevent hazardous situations.

• Conditions: Store in a cool, dry, and well-ventilated place.[[1](#)][[9](#)]

- Container: Keep containers tightly closed.[1][9]
- Protection: Protect from direct sunlight and light exposure, as the material is light-sensitive. [2][12]
- Incompatibilities: Store away from strong oxidizing agents and strong bases.[1][2][9]

Emergency Procedures

Rapid and correct response to an emergency can significantly mitigate injury and damage.

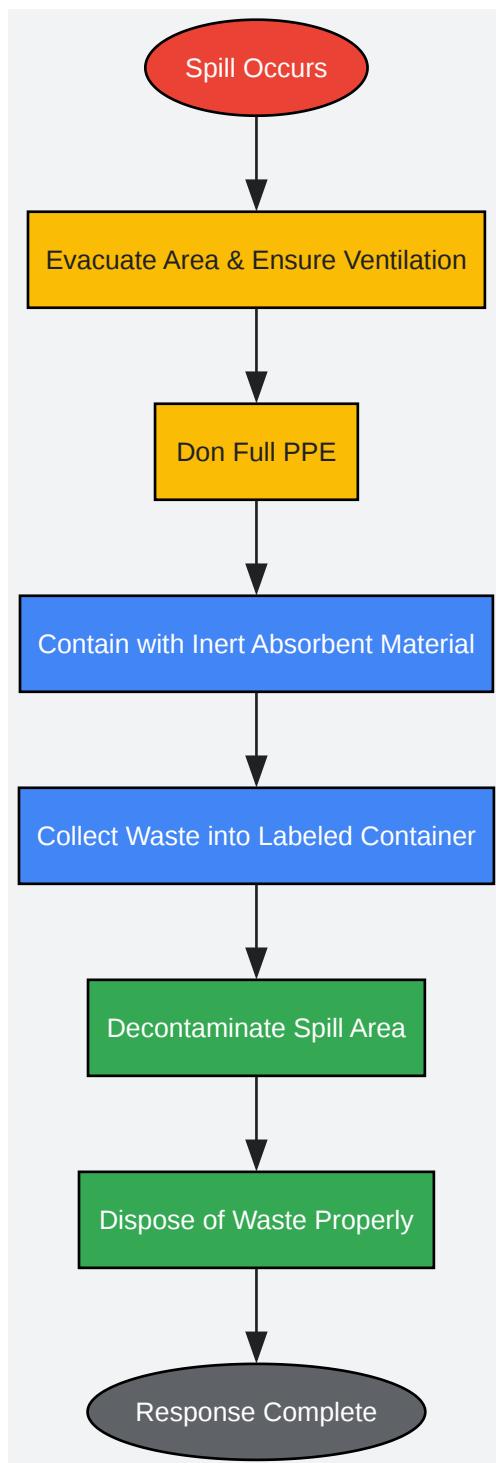
The following table outlines the immediate first aid responses to an exposure event. In all cases of significant exposure, seek medical attention.[2]

Exposure Route	First Aid Protocol	Source(s)
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[1][2]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. If skin irritation persists, call a physician.	[1][2]
Inhalation	Move the person to fresh air. If breathing is difficult or they are not breathing, provide artificial respiration. Get medical attention if symptoms occur.	[1][2]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[1][2][9]

In the event of a spill, follow this protocol:

- Evacuate: Evacuate non-essential personnel from the immediate area.[1]
- Ventilate: Ensure adequate ventilation.[1]

- Protect: Wear full PPE, including respiratory protection if the spill is large or in a poorly ventilated area.
- Contain: Use an inert, non-combustible absorbent material (e.g., sand, vermiculite) to contain and soak up the spill.[1][9]
- Collect: Carefully collect the absorbed material into a suitable, closed, and labeled container for hazardous waste disposal.[1][9]
- Clean: Clean the spill area thoroughly.
- Prevent Entry: Do not let the product enter drains or waterways.[1][9]



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